

What are the physical and chemical properties of ethylenediamine monohydrochloride?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethylenediamine
monohydrochloride*

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An In-depth Technical Guide to the Physical and Chemical Properties of **Ethylenediamine Monohydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **ethylenediamine monohydrochloride**. The information is curated for professionals in research and drug development, with a focus on presenting quantitative data, experimental context, and key chemical behaviors.

Introduction

Ethylenediamine monohydrochloride (CAS No: 18299-54-2) is the salt formed from the neutralization of one of the two amine groups of ethylenediamine with one equivalent of hydrochloric acid.[1][2] Ethylenediamine itself is a versatile organic compound widely used as a building block in chemical synthesis, particularly in the production of chelating agents like EDTA, pharmaceuticals, and polymers.[3][4][5] The monohydrochloride salt retains one free primary amine group and one ammonium group, giving it unique properties as a bifunctional molecule and a buffer. This guide will delve into its specific physical and chemical characteristics.

Physical Properties

Ethylenediamine monohydrochloride is typically a solid material at room temperature. Its properties are influenced by the presence of both the ionic ammonium chloride group and the covalent amine group.

Property	Value	Source
Molecular Formula	C ₂ H ₉ ClN ₂	[1] [2]
Molecular Weight	96.56 g/mol	[6]
Appearance	White crystalline solid or powder	[7]
Melting Point	Data for the monohydrochloride is not readily available. The related dihydrochloride salt has a melting point of >300 °C. [8] The parent compound, ethylenediamine, melts at 8.5 °C. [9]	
Boiling Point	Not applicable (decomposes). The parent ethylenediamine boils at 116-118 °C. [4] [9] [10]	
Solubility	Highly soluble in water. [7] The related dihydrochloride is soluble in water at 300 g/L (20°C). [11] The parent compound is miscible with water and ethanol. [10] [12]	

Chemical Properties and Structure

The chemical nature of **ethylenediamine monohydrochloride** is defined by the interplay between its protonated and free amine groups.

Property	Value	Source
IUPAC Name	ethane-1,2-diamine;hydrochloride	
Canonical SMILES	<chem>C(CN)N.Cl</chem>	[1][6]
InChI	InChI=1S/C2H8N2.ClH/c3-1-2-4;/h1-4H2;1H	[1][6]
InChIKey	HCFPRFJJTHMING-UHFFFAOYSA-N	[1][6]
pKa	The parent ethylenediamine has two pKa values: pKa1 = 7.56 and pKa2 = 10.71.[3][13] The monohydrochloride exists as the singly protonated species.	
Hygroscopicity	Hygroscopic; absorbs moisture from the air.[14] The parent compound also readily absorbs CO ₂ from the air.[12][14]	

Chemical Reactivity and Applications

The reactivity of **ethylenediamine monohydrochloride** is characterized by the presence of a nucleophilic primary amine and a protonated amine, which can act as a weak acid.

- **Basicity and Buffering:** With one free amine group, the compound is basic. The presence of the ammonium ion allows it to act as a buffering agent in aqueous solutions.
- **Coordination Chemistry:** Like its parent compound, the monohydrochloride can act as a ligand in coordination chemistry. The free amine group can donate its lone pair of electrons to a metal ion. Ethylenediamine is a well-known bidentate chelating ligand, forming stable complexes with metal ions like cobalt and copper.[10][12]

- **Synthesis:** It serves as a precursor in organic synthesis. For instance, it is used in the mechanochemical synthesis of unsymmetrical salen ligands, where the monohydrochloride salt acts as a stable intermediate.^[15]
- **Pharmaceutical Applications:** The parent compound, ethylenediamine, is used as a solubilizing agent for theophylline in the bronchodilator drug aminophylline.^{[4][9]} Its salts are important in various pharmaceutical formulations.

Caption: Acid-base chemistry of ethylenediamine.

Experimental Protocols

A. Synthesis of Ethylenediamine Monohydrochloride

The synthesis of the monohydrochloride salt is a straightforward acid-base reaction. However, the industrial production of the parent ethylenediamine is more complex.

1. Industrial Production of Ethylenediamine (Precursor):

- **Reaction:** 1,2-dichloroethane is treated with ammonia under pressure at 180 °C in an aqueous medium.^{[4][10][12]}
- **Mechanism:** This is a nucleophilic substitution reaction where the amine group of ammonia displaces the chloride ions.
- **Byproducts:** Hydrogen chloride is generated, which forms salts with the amines. Diethylenetriamine (DETA) and triethylenetetramine (TETA) are also formed as byproducts.^[4]
- **Purification:** Sodium hydroxide is added to liberate the free amine from its salt. The resulting ethylenediamine is then recovered and purified by fractional distillation.^[4]

Caption: Simplified workflow for ethylenediamine synthesis.

2. Preparation of the Monohydrochloride Salt:

- **Methodology:** To a solution of purified ethylenediamine in a suitable solvent (e.g., ethanol), one molar equivalent of hydrochloric acid is added slowly with stirring.

- Control: The temperature should be controlled, as the neutralization reaction is exothermic.
- Isolation: The resulting **ethylenediamine monohydrochloride** salt, being less soluble in the organic solvent than the free base, will precipitate out. It can then be collected by filtration, washed with a small amount of cold solvent, and dried under vacuum.

B. Standard Methodologies for Property Determination

- Melting Point: Determined using a capillary melting point apparatus. A small, dry sample is packed into a capillary tube and heated at a controlled rate. The temperature range from the first appearance of liquid to the complete melting of the solid is recorded.
- Solubility: Qualitative solubility is determined by adding a small amount of the solute to a known volume of solvent at a specific temperature and observing its dissolution. Quantitative solubility involves preparing a saturated solution, separating the undissolved solid, and determining the concentration of the dissolved solute in the supernatant by gravimetric analysis or spectroscopy.
- pKa Determination: Potentiometric titration is a standard method. A solution of the substance is titrated with a strong acid or base, and the pH is measured as a function of the volume of titrant added. The pKa value corresponds to the pH at the half-equivalence point.

Safety and Handling

Ethylenediamine and its salts require careful handling due to their hazardous properties.

- Hazards: The parent compound is flammable, corrosive, and a sensitizer.^{[3][16][17]} It can cause severe skin burns, eye damage, and may cause allergic skin reactions or asthma symptoms if inhaled.^{[16][17][18]} The hydrochloride salts are also irritants.^{[5][19]}
- Handling Precautions: Use in a well-ventilated area or under a chemical fume hood.^[20] Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.^{[18][19]}
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances like strong acids and oxidizing agents.^[19] Keep containers tightly closed as the material is hygroscopic.^{[14][19]}

Caption: Ethylenediamine as a bidentate ligand.

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- To cite this document: BenchChem. [What are the physical and chemical properties of ethylenediamine monohydrochloride?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098974#what-are-the-physical-and-chemical-properties-of-ethylenediamine-monohydrochloride]

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